

Technical Guide: 3,3,4,4-Tetramethylpyrrolidine-2,5-dione

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Compound of Interest

Compound Name: Tetramethylsuccinimide

Cat. No.: B048748

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CAS Number: 3566-61-8

Introduction

3,3,4,4-Tetramethylpyrrolidine-2,5-dione, also known as 3,3,4,4-**tetramethylsuccinimide**, is a heterocyclic organic compound featuring a five-membered pyrrolidine ring with two carbonyl groups at positions 2 and 5, and four methyl groups attached to positions 3 and 4. This molecule belongs to the succinimide class of compounds, which are characterized by the pyrrolidine-2,5-dione core structure. While specific research on the biological activity of the tetramethylated derivative is limited in publicly accessible literature, the pyrrolidine-2,5-dione scaffold is of significant interest to researchers, scientists, and drug development professionals due to its presence in a wide range of biologically active molecules. Derivatives of this core structure have demonstrated a variety of pharmacological activities, including antitumor, anticonvulsant, and antibacterial effects. This technical guide provides a summary of the known properties, synthesis, and the broader biological context of the pyrrolidine-2,5-dione class of compounds.

Physicochemical Properties

The following table summarizes the key physicochemical properties of 3,3,4,4-tetramethylpyrrolidine-2,5-dione.

Property	Value	Source
CAS Number	3566-61-8	[1] [2] [3]
Molecular Formula	C ₈ H ₁₃ NO ₂	
Molecular Weight	155.19 g/mol	[3]
IUPAC Name	3,3,4,4-tetramethylpyrrolidine-2,5-dione	PubChem
Synonyms	3,3,4,4-Tetramethylsuccinimide	PubChem
Appearance	Solid	Commercial Suppliers
Purity	Typically ≥97%	[3]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of 3,3,4,4-tetramethylpyrrolidine-2,5-dione from readily available starting materials is not extensively documented in modern, easily accessible literature, a historical reference points to its preparation by P. F. Frankland in 1896.[\[1\]](#) A general and common method for the synthesis of the pyrrolidine-2,5-dione ring system involves the condensation of a corresponding succinic acid or its anhydride with ammonia or a primary amine.

General Experimental Protocol for the Synthesis of N-Substituted Pyrrolidine-2,5-diones:

This protocol describes a general method for the synthesis of N-substituted pyrrolidine-2,5-diones from a substituted succinic anhydride and a primary amine.

Materials:

- Substituted succinic anhydride (1.0 eq)
- Primary amine (1.0-1.2 eq)
- Glacial acetic acid (solvent)

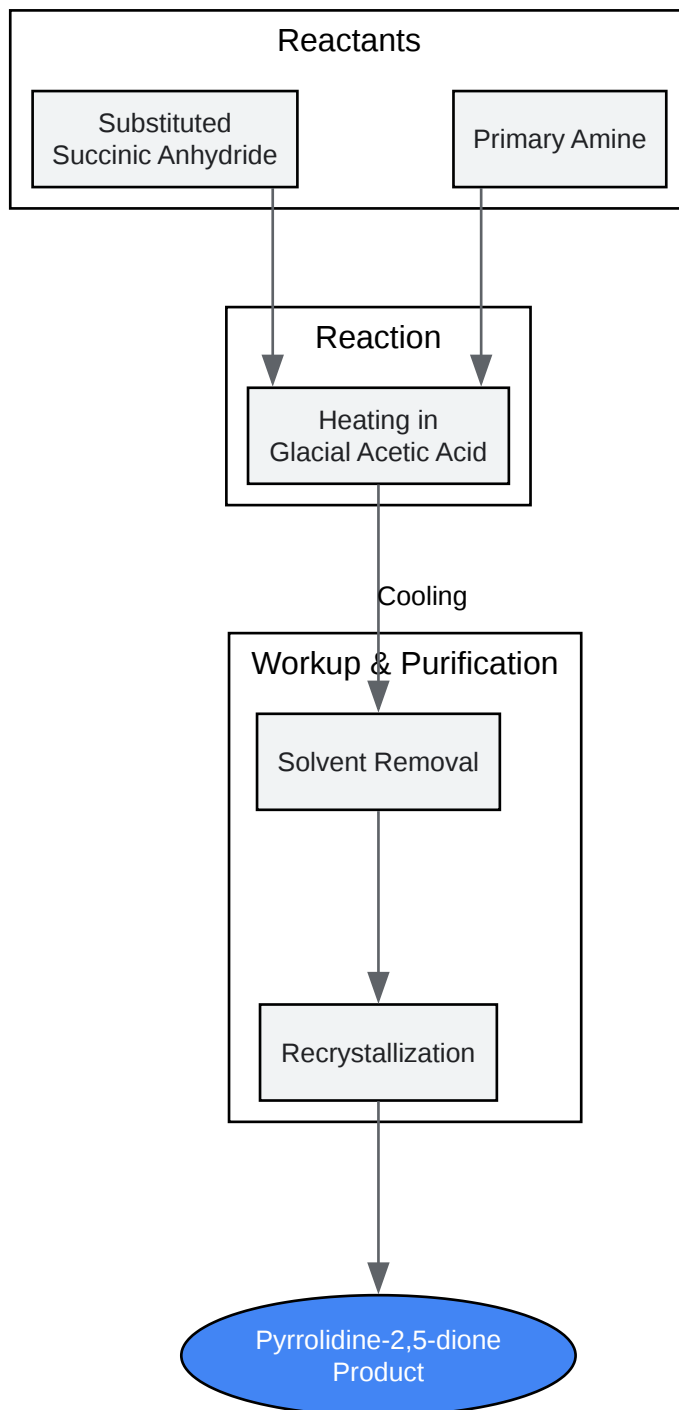
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Rotary evaporator
- Recrystallization solvent (e.g., ethanol, water, or a mixture)
- Standard laboratory glassware for workup and purification

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add the substituted succinic anhydride (1.0 eq) and the primary amine (1.0-1.2 eq).
- Add a suitable solvent, such as glacial acetic acid, to the flask. The amount of solvent should be sufficient to dissolve the reactants upon heating.
- Heat the reaction mixture to reflux with stirring. The reaction time can vary from a few hours to overnight, depending on the specific reactants. Monitor the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent or solvent mixture. Filter the purified crystals, wash with a small amount of cold solvent, and dry under vacuum.

Diagram of a General Synthetic Workflow:

General Synthesis of Pyrrolidine-2,5-diones



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Caption: General workflow for the synthesis of pyrrolidine-2,5-diones.

Biological Activity and Drug Development Potential

The pyrrolidine-2,5-dione scaffold is a privileged structure in medicinal chemistry, appearing in a multitude of compounds with diverse biological activities. While specific data for 3,3,4,4-tetramethylpyrrolidine-2,5-dione is scarce, the broader class of its derivatives has shown significant promise in several therapeutic areas.

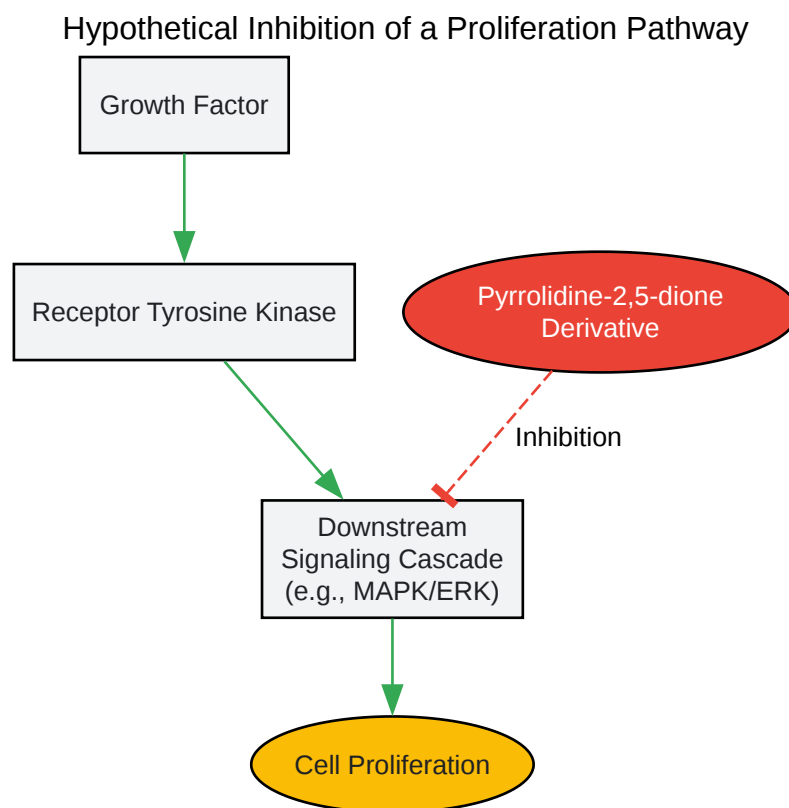
- **Antitumor Activity:** Many pyrrolidine-2,5-dione derivatives have been synthesized and evaluated for their anticancer properties.^[4] These compounds can exert their effects through various mechanisms, including the inhibition of enzymes crucial for cancer cell proliferation and survival. For instance, some derivatives are known to inhibit aromatase, an enzyme involved in estrogen biosynthesis, which is a key target in hormone-dependent breast cancer.^[4]
- **Anticonvulsant Activity:** The succinimide ring is a well-established pharmacophore in antiepileptic drugs. Ethosuximide, a prominent anticonvulsant, features this core structure. Research has shown that various substituted pyrrolidine-2,5-diones exhibit potent anticonvulsant effects in animal models of epilepsy.^[5] The mechanism of action is often attributed to the modulation of ion channels in the central nervous system.
- **Antimicrobial Activity:** Certain derivatives of pyrrolidine-2,5-dione have demonstrated activity against a range of microbial pathogens, including bacteria and fungi.^{[6][7]} The development of new antimicrobial agents is a critical area of research due to the rise of antibiotic resistance.

Signaling Pathways and Mechanism of Action

The precise signaling pathways modulated by 3,3,4,4-tetramethylpyrrolidine-2,5-dione have not been elucidated. However, based on the activities of related compounds, several potential mechanisms can be hypothesized. For instance, in the context of cancer, pyrrolidine-2,5-dione derivatives could interfere with signaling cascades that promote cell growth and survival.

Hypothetical Signaling Pathway Inhibition:

The following diagram illustrates a hypothetical mechanism where a pyrrolidine-2,5-dione derivative inhibits a signaling pathway involved in cell proliferation.



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Caption: Hypothetical inhibition of a cell proliferation signaling pathway.

Conclusion

3,3,4,4-Tetramethylpyrrolidine-2,5-dione is a compound of interest primarily due to its core succinimide structure, which is a key component in many pharmacologically active molecules. While direct biological data on this specific tetramethylated derivative is limited, the extensive research on the broader class of pyrrolidine-2,5-diones highlights the potential of this scaffold in drug discovery and development. Further investigation into the synthesis and biological evaluation of 3,3,4,4-tetramethylpyrrolidine-2,5-dione and its derivatives is warranted to explore its potential therapeutic applications. This guide provides a foundational understanding for researchers and scientists interested in this chemical entity and the versatile pyrrolidine-2,5-dione core.

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